

Personal protective equipment for handling Acetyl iodide

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Compound of Interest

Compound Name: Acetyl iodide

Cat. No.: B1581244

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Essential Safety and Handling Guide for Acetyl Iodide

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Acetyl iodide**. **Acetyl iodide** is a highly reactive, corrosive, and toxic chemical that demands rigorous safety protocols to prevent severe injury or death.^{[1][2]} It is a colorless, fuming liquid that turns brown on exposure to air and moisture.^{[3][4]}

Immediate Safety Concerns

Acetyl iodide is highly flammable and reacts violently with water, moisture, and bases.^{[3][4][5]} This reaction is exothermic and releases toxic, corrosive, and flammable gases, such as hydrogen iodide.^{[1][2][6]} Contact with skin and eyes causes severe burns and damage.^{[7][8]} Inhalation of its pungent vapors can irritate the lungs and may lead to a build-up of fluid (pulmonary edema), a delayed medical emergency.^{[1][3]}

Chemical and Physical Properties

A summary of key quantitative data for **Acetyl iodide** is provided below for easy reference.

Property	Value	Source
CAS Number	507-02-8	[3][5]
Molecular Formula	C2H3IO	[9]
Appearance	Colorless, fuming liquid; turns brown in air	[3][4]
Odor	Pungent	[1][4]
Boiling Point	221°F (105°C)	[6]
Water Solubility	Decomposes	[1][6]
UN Number	1898	[6][10]
Hazard Class	8 (Corrosive)	[6][10]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **Acetyl iodide**. The OSHA Personal Protective Equipment Standard (29 CFR 1910.132) requires employers to provide appropriate PPE and training.[3]

PPE Category	Specification	Rationale
Eye & Face Protection	Safety goggles with unperforated side shields or a full-face shield.[5][10]	Protects against splashes and corrosive vapors that cause severe eye damage.[7]
Hand Protection	Elbow-length, chemical-resistant gloves (e.g., Silver Shield®/4H®, PVC).[5][6]	Prevents severe skin burns and corrosion upon contact.[5] [7] Leather items cannot be decontaminated and must be destroyed if contaminated.[5]
Body Protection	Chemical-resistant apron and coveralls (e.g., DuPont Tychem®).[5][6] Trousers should be worn outside of boots.[5]	Protects against skin contact from spills or splashes.[10]
Respiratory Protection	Work in a certified chemical fume hood. If exposure limits are exceeded or in case of a spill, a NIOSH/MSHA-approved respirator is required.[10] A positive-pressure, self-contained breathing apparatus (SCBA) may be necessary for high concentrations or emergencies.[5][10]	Protects against inhalation of toxic and corrosive vapors, which can cause pulmonary edema.[2][3]

Operational Plans: Handling and Storage

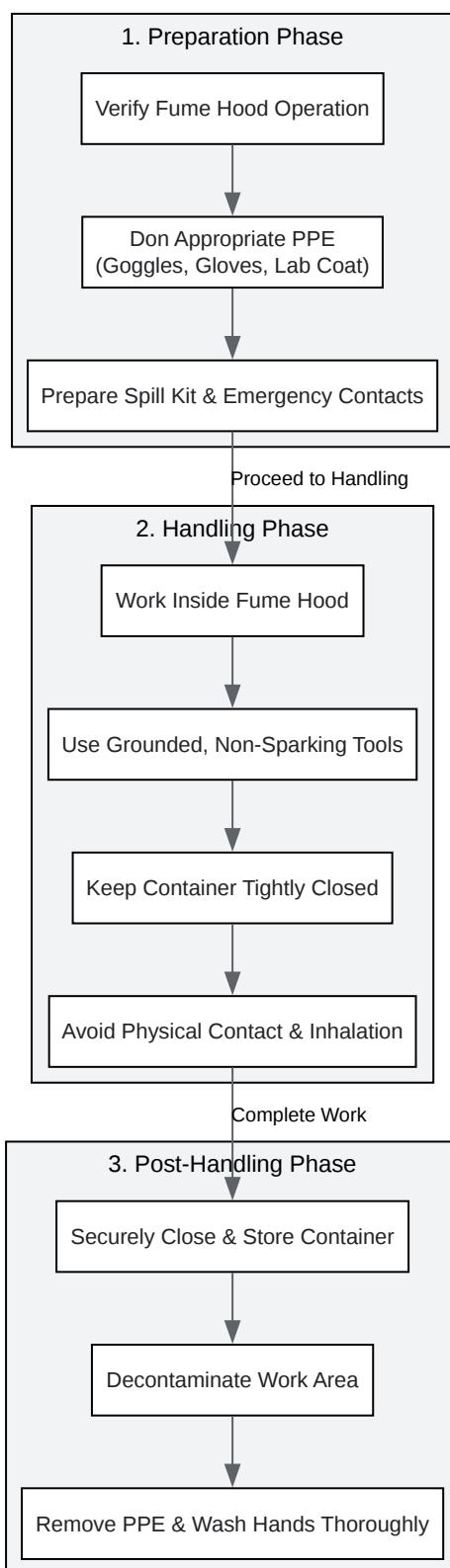
Standard Operating Procedure for Handling

All work with **Acetyl iodide** must be conducted in a well-ventilated area, specifically within a designated chemical fume hood with certified local exhaust ventilation.[5][8]

- Preparation: Before handling, ensure the fume hood is operational, and all required PPE is correctly worn. Have spill control materials (inert absorbent like sand or vermiculite, and a

neutralizer like crushed limestone or soda ash) and emergency contact numbers readily available.[3][5]

- Handling: Use only non-sparking tools and grounded equipment to prevent ignition.[8][11] Keep containers tightly closed when not in use.[5] Avoid all contact with skin, eyes, and clothing.[8] Do not breathe vapors.[5]
- Post-Handling: After use, wash hands and any exposed skin thoroughly.[12] Decontaminate the work area. Contaminated clothing must be removed immediately and washed before reuse.[5]



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Caption: Standard Operating Procedure for Handling **Acetyl Iodide**.

Storage Requirements

Proper storage is crucial to prevent dangerous reactions.

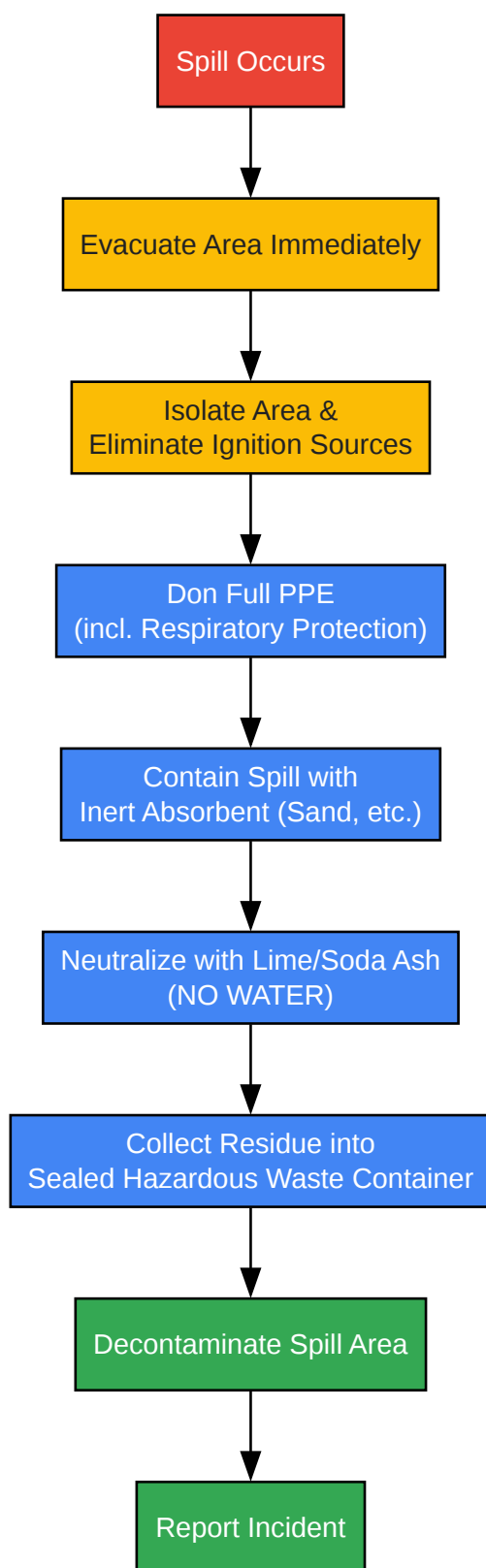
- Location: Store in a cool, dry, well-ventilated, and locked area.[\[5\]](#)[\[12\]](#)
- Containers: Keep in the original, tightly sealed, and corrosive-resistant container.[\[5\]](#) Protect containers from physical damage and direct sunlight.[\[5\]](#)[\[12\]](#)
- Incompatibilities: Store away from water, moisture, strong bases (like sodium hydroxide), alcohols, ethers, strong oxidizing agents, and foodstuffs.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[12\]](#)

Emergency and Disposal Plans

Spill Response Protocol

In the event of a spill, immediate and decisive action is required. The OSHA Hazardous Waste Operations and Emergency Response Standard (29 CFR 1910.120) may apply.[\[3\]](#)

- Evacuate: Immediately evacuate all personnel from the affected area.[\[3\]](#)
- Isolate & Ventilate: Secure and control entry to the area. Eliminate all ignition sources (sparks, flames, heat).[\[3\]](#)[\[11\]](#) Ensure the area is well-ventilated.
- Containment: Wearing full PPE (including respiratory protection), contain the spill using an inert absorbent material like sand, vermiculite, or earth.[\[5\]](#)
- Neutralization: Cautiously neutralize the spilled material with crushed limestone, soda ash, or lime.[\[3\]](#)[\[6\]](#) DO NOT USE WATER or combustible materials like sawdust.[\[3\]](#)[\[6\]](#)
- Cleanup: Place the absorbed and neutralized residue into a suitable, labeled, and sealed container for hazardous waste disposal.[\[3\]](#)[\[5\]](#)
- Decontaminate: Wash the spill area thoroughly once the material is removed.[\[3\]](#)



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Caption: Workflow for Responding to an **Acetyl Iodide** Spill.

First Aid Measures

Immediate medical attention is required for any exposure.[3][5]

- Eye Contact: Immediately flush eyes with large amounts of running water for at least 15-30 minutes, holding eyelids open.[5][11] Remove contact lenses if possible. Seek immediate medical attention.[3]
- Skin Contact: Immediately remove all contaminated clothing.[7] Wash the affected skin area with plenty of soap and water.[3][6] Seek immediate medical attention.[3]
- Inhalation: Move the person to fresh air.[7] If breathing has stopped, begin rescue breathing. If heart action has stopped, begin CPR.[3] Keep the person warm and at rest.[5] Transport to a medical facility immediately. Medical observation for 24-48 hours is recommended due to the risk of delayed pulmonary edema.[3]
- Ingestion: Do NOT induce vomiting.[5][7] If the person is conscious, rinse their mouth with water and have them drink as much water as is comfortable.[5] Never give anything by mouth to an unconscious person.[5][10] Seek immediate medical attention.[7]

Disposal Plan

Acetyl iodide and any contaminated materials must be treated as hazardous waste.[3]

- Consult your institution's environmental health and safety (EHS) office and local or regional waste management authorities for specific disposal regulations.[3][5]
- Treatment may involve neutralization at an approved facility, followed by incineration or burial in a licensed landfill.[5]
- Empty containers must be decontaminated and all label safeguards observed until they are cleaned or destroyed.[5]

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